

3,4-dimethoxy-N-methylaniline hydrochloride safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-dimethoxy-N-methylaniline
hydrochloride

CAS No.: 1209739-54-7

Cat. No.: B1452829

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Topic: **3,4-Dimethoxy-N-methylaniline Hydrochloride**: Technical Guide & Safety Profile
Content Type: Technical Whitepaper & Operational Guide Audience: Research Scientists, Medicinal Chemists, and EHS Officers[1][2]

Compound Profile & Identity

3,4-Dimethoxy-N-methylaniline hydrochloride is a specialized secondary amine building block used primarily in the synthesis of pharmaceutical agents, particularly tyrosine kinase inhibitors and quinazoline-based therapeutics.[2] It serves as a critical intermediate for introducing the electron-rich 3,4-dimethoxyphenyl moiety, a pharmacophore often associated with metabolic stability and receptor binding affinity.[2]

Chemical Identification Data

Parameter	Specification
Chemical Name	3,4-Dimethoxy-N-methylaniline hydrochloride
Synonyms	N-Methyl-3,4-dimethoxyaniline HCl; N-Methyl-4-aminoveratrole HCl
CAS Number (Salt)	1209739-54-7
CAS Number (Free Base)	35162-34-6
Molecular Formula	C ₉ H ₁₃ NO ₂ [1][2][3][4][5][6][7] · HCl
Molecular Weight	203.67 g/mol
Appearance	Off-white to pale grey crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.[1]

Safety Data Sheet (SDS) Summary



Critical Safety Note: While specific toxicological data for the hydrochloride salt is limited in public registries, it must be handled with the same rigor as the parent aniline derivatives, which are known for potential methemoglobinemia risks and skin sensitization.[1]

2.1 Hazards Identification (GHS Classification)

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1][2]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1][2]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).[1][2]

2.2 Handling & Storage Protocols

- Engineering Controls: Use only in a chemical fume hood. Avoid dust formation.
- PPE: Nitrile gloves (0.11 mm thickness minimum), safety goggles, and lab coat.[2] A P95 particulate respirator is recommended if handling large quantities of the solid.[1]
- Storage: Store at 2–8°C (refrigerated) under an inert atmosphere (Argon or Nitrogen). The compound is hygroscopic and air-sensitive; oxidation leads to darkening (quinone imine formation).[1][2]

2.3 Emergency First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses.
- Skin Contact: Wash with non-abrasive soap and water.[1] If cyanosis (blue lips/nails) appears, seek immediate medical attention (potential methemoglobinemia).[2]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center.

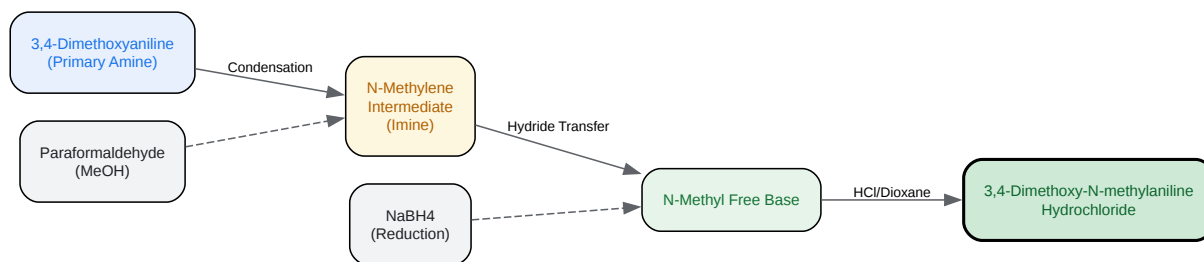
Technical Synthesis Guide

Objective: Synthesis of **3,4-dimethoxy-N-methylaniline hydrochloride** from 3,4-dimethoxyaniline (4-aminoveratrole).

Rationale: Direct alkylation of anilines with methyl iodide often leads to over-alkylation (formation of N,N-dimethyl byproducts).[1][2] The Reductive Amination pathway described below is self-validating because it kinetically favors the mono-methylated product via an imine intermediate.[1][2]

3.1 Reaction Mechanism & Pathway

The synthesis proceeds via the condensation of the primary amine with formaldehyde to form a hemiaminal/imine, which is subsequently reduced by sodium borohydride.[1]



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Figure 1: Step-wise reductive amination pathway for mono-methylation specificity.

3.2 Experimental Protocol (Bench Scale: 10 mmol)

Reagents:

- 3,4-Dimethoxyaniline (1.53 g, 10 mmol)[2]
- Paraformaldehyde (360 mg, 12 mmol eq.[2] formaldehyde)[2]
- Sodium Methoxide (catalytic, 0.5 mmol)[2]
- Sodium Borohydride (NaBH₄) (454 mg, 12 mmol)[2]
- Methanol (anhydrous)[2]
- HCl (4M in Dioxane)[2]

Step-by-Step Methodology:

- Imine Formation:
 - In a 100 mL round-bottom flask, dissolve 3,4-dimethoxyaniline in 20 mL anhydrous methanol.
 - Add paraformaldehyde and catalytic sodium methoxide.[1]

- Reflux for 2 hours.^[7] Checkpoint: The solution should turn clear or slightly yellow, indicating depolymerization of paraformaldehyde and imine formation.
- Reduction:
 - Cool the mixture to 0°C in an ice bath.
 - Add NaBH₄ portion-wise over 15 minutes. Caution: Hydrogen gas evolution will occur.^[1]^[7]
 - Allow to warm to room temperature and stir for 3 hours.
- Workup:
 - Quench excess hydride with 5 mL water.^[1]
 - Evaporate methanol under reduced pressure.^[1]
 - Extract the residue with Ethyl Acetate (3 x 20 mL).^[2]
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Salt Formation:
 - Dissolve the crude oil (free base) in 10 mL diethyl ether.
 - Add 4M HCl in dioxane dropwise at 0°C until precipitation is complete.
 - Filter the white/grey solid and wash with cold ether.^[1]

Quality Control & Validation

To ensure the integrity of the synthesized compound, the following analytical parameters must be met.

4.1 NMR Characterization (Expected Shifts)

- ¹H NMR (400 MHz, DMSO-d₆):

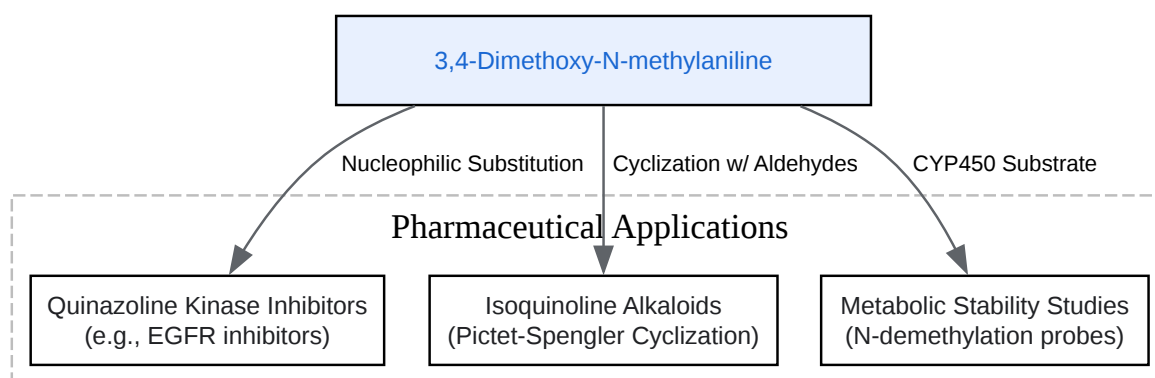
- δ 10.5-11.0 (br s, 2H): Ammonium protons (NH_2^+).[\[1\]](#)[\[2\]](#)
- δ 6.8-7.0 (m, 3H): Aromatic ring protons (characteristic of 1,2,4-substitution).[\[1\]](#)[\[2\]](#)
- δ 3.75 (s, 3H): Methoxy group 1.[\[2\]](#)
- δ 3.72 (s, 3H): Methoxy group 2.[\[2\]](#)
- δ 2.85 (s, 3H): N-Methyl group.[\[1\]](#)[\[2\]](#) Note: If this appears as a doublet or integrates to >3H, check for dimethyl impurity.[\[1\]](#)

4.2 HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax).[\[2\]](#)
- Mobile Phase: A: Water (0.1% TFA), B: Acetonitrile.[\[1\]](#) Gradient 5% B to 95% B over 20 min.
- Detection: UV @ 254 nm.[\[1\]](#)
- Acceptance Criteria: >98% purity. Major impurity is usually the starting material (aniline) or the N,N-dimethyl analog.[\[2\]](#)

Applications in Drug Development

This compound acts as a versatile nucleophile in the synthesis of complex heterocycles.[\[1\]](#)



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Figure 2: Downstream utility in medicinal chemistry workflows.

- Kinase Inhibitors: Used to install the solvent-exposed aniline tail in quinazoline-based EGFR inhibitors, improving solubility and pharmacokinetic profiles [1].[1][2]
- Alkaloid Synthesis: The electron-rich ring facilitates Pictet-Spengler cyclizations to form tetrahydroisoquinoline scaffolds, common in neuroactive drugs.[1][2]

References

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